

A Comparative Analysis of 4-Bromobenzyl Alcohol Using ^1H and ^{13}C NMR Spectroscopy

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Compound of Interest

Compound Name: 4-Bromobenzyl alcohol

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In the landscape of pharmaceutical research and drug development, the precise structural elucidation of molecules is paramount. Nuclear Magnetic Resonance (NMR) spectroscopy, particularly ^1H and ^{13}C NMR, stands as a cornerstone technique for determining the chemical structure of organic compounds. This guide provides a comparative analysis of the ^1H and ^{13}C NMR spectra of **4-Bromobenzyl alcohol** against structurally similar alternatives: benzyl alcohol, 4-chlorobenzyl alcohol, and 4-methylbenzyl alcohol. The presented data and protocols are intended to assist researchers and scientists in the unambiguous identification and characterization of these compounds.

Comparative NMR Data

The following table summarizes the ^1H and ^{13}C NMR chemical shifts (δ) for **4-Bromobenzyl alcohol** and its selected analogues. All data was acquired in deuterated chloroform (CDCl_3), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Compound	Nucleus	Chemical Shift (δ) / ppm
4-Bromobenzyl alcohol	^1H	7.47 (d, $J=8.1$ Hz, 2H, Ar-H), 7.18 (d, $J=8.1$ Hz, 2H, Ar-H), 4.57 (s, 2H, CH_2), 2.84 (s, 1H, OH)
^{13}C	139.74 (C-Ar), 131.59 (CH-Ar), 128.59 (CH-Ar), 121.40 (C-Br), 64.32 (CH_2)	
Benzyl alcohol	^1H	7.46–7.22 (m, 5H, Ar-H), 4.67 (s, 2H, CH_2), 2.66 (s, 1H, OH) [1]
^{13}C	140.86 (C-Ar), 128.55 (CH-Ar), 127.63 (CH-Ar), 127.04 (CH-Ar), 65.17 (CH_2) [1]	
4-Chlorobenzyl alcohol	^1H	7.28- 7.34 (m, 4H, Ar-H), 4.67 (d, $J = 5.84$ Hz, 2H, CH_2), 1.73-1.76 (m, 1H, OH) [2]
^{13}C	139.3 (C-Ar), 133.5 (C-Cl), 128.8 (CH-Ar), 128.4 (CH-Ar), 64.7 (CH_2) [2]	
4-Methylbenzyl alcohol	^1H	7.26 (d, $J=7.8$ Hz, 2H, Ar-H), 7.17 (d, $J=7.8$ Hz, 2H, Ar-H), 4.64 (s, 2H, CH_2), 2.35 (s, 3H, CH_3), 1.61 (s, 1H, OH)
^{13}C	137.98 (C-Ar), 137.45 (C-Ar), 129.30 (CH-Ar), 127.17 (CH-Ar), 65.33 (CH_2), 21.20 (CH_3) [3]	

Structural Representation of 4-Bromobenzyl Alcohol

The following diagram illustrates the chemical structure of **4-Bromobenzyl alcohol** with labels corresponding to the distinct proton and carbon environments observed in the NMR spectra.

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References

- 1. rsc.org [rsc.org]
- 2. rsc.org [rsc.org]
- 3. bmse000520 4-methylbenzyl Alcohol at BMRB [bmrb.io]
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